

environmental impact assessment methylene urea fertilizers

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Compound Focus: Methylenediurea

CAS No.: 13547-17-6

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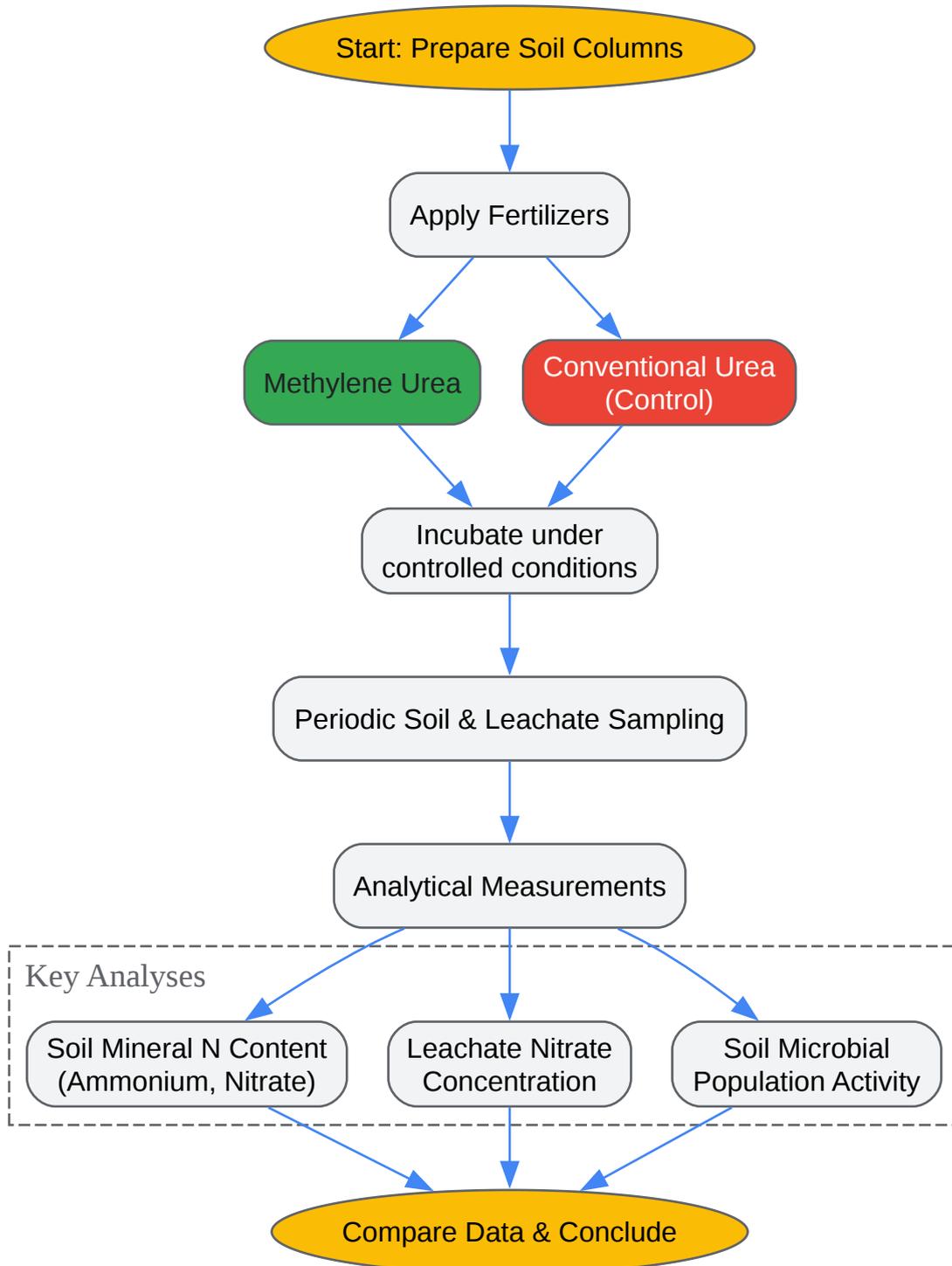
Available Technical Data on Methylene Urea

The following table consolidates the key characteristics of methylene urea (MU) fertilizers identified in the search results.

Feature	Description
Core Mechanism [1]	Slow microbial conversion of MU to plant-available nitrogen (ammonium, then nitrate). Release rate depends on MU polymer chain length.
WIN Content [1]	50% of total nitrogen is Water Insoluble Nitrogen (WIN).
Initial Availability [1]	15% of total nitrogen is immediately released through water solubility.
Key Environmental Claim [1]	Reduces the risk of nitrogen loss to the environment compared to conventional fertilizers.
Reported Environmental Driver [2]	Demand is driven by the need to address the problem of approximately 40% of nitrogen from traditional fertilizers being lost to the environment.
Primary Form [2]	Granular form dominates the market (65% share).

Experimental Protocol for Nitrogen Release Analysis

Although the search results did not provide a specific cited protocol, the described mechanism of action suggests a standardizable experimental approach for comparing nitrogen release profiles. The flowchart below outlines this methodology.



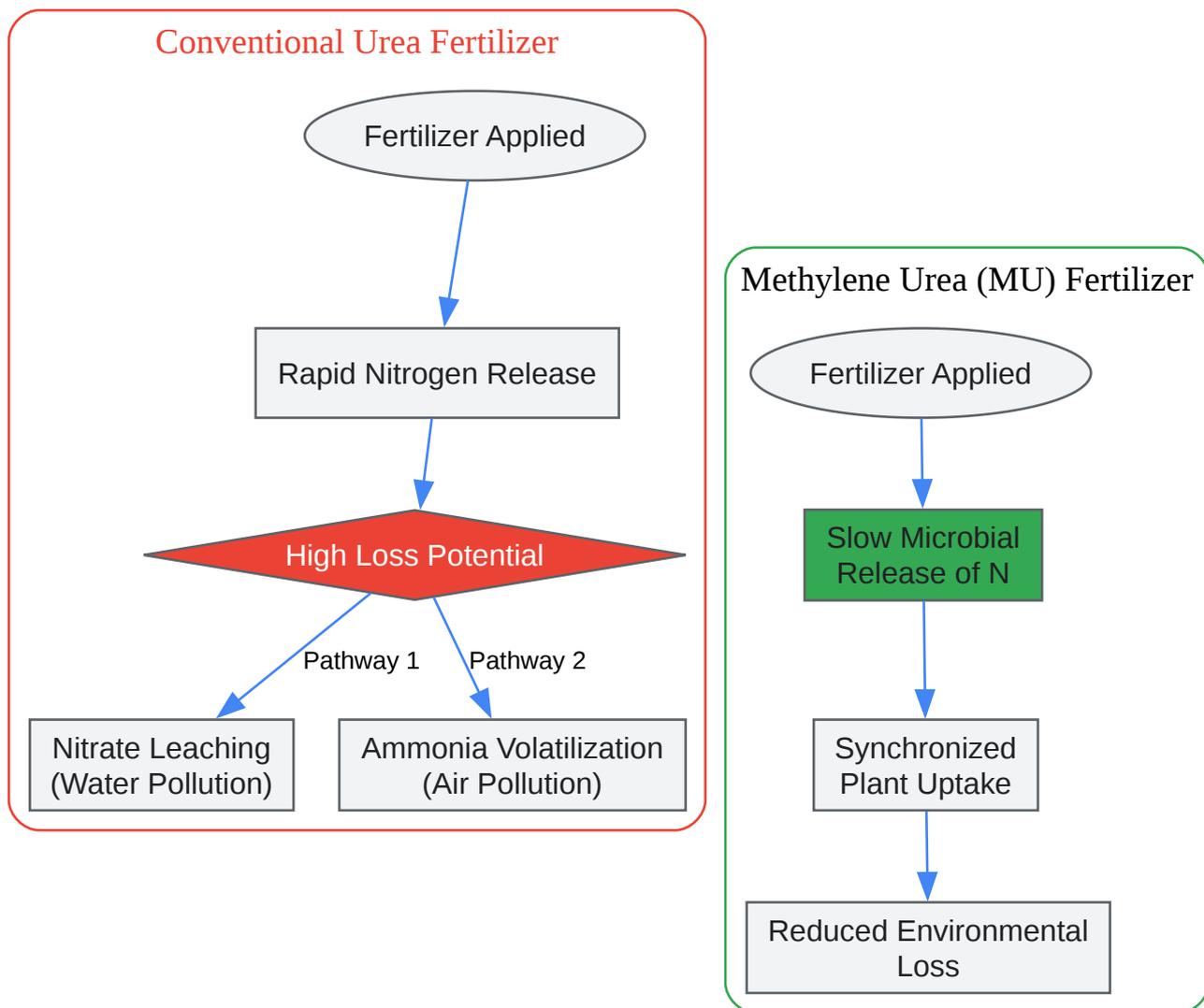
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Title: Nitrogen Release Experiment Workflow

This methodology allows for a direct comparison of the environmental impact by measuring the potential for nitrate leaching and tracking the microbial-driven release of nitrogen from MU.

Visualizing the Environmental Impact Advantage

The core proposed environmental benefit of MU is a reduction in nitrogen loss. The following diagram illustrates this conceptual advantage compared to conventional urea.



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Title: Conceptual Comparison of Nitrogen Fate

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References

1. : Nu-Tec Specialty Products Methylene Urea [nu-tec.com]
2. Market Size, Trends, Industry Outlook & Forecast 2033 Methylene Urea [verifiedmarketreports.com]

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